

Proper Disposal of Darunavir-d9: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Darunavir-d9

Cat. No.: B021623

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For immediate release – This document provides essential safety and logistical information for the proper disposal of **Darunavir-d9**, a deuterated internal standard for the HIV-1 protease inhibitor Darunavir. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize risks and environmental impact.

Darunavir-d9, like its parent compound Darunavir, requires careful handling and disposal in accordance with federal and state regulations for pharmaceutical waste.^{[1][2][3][4]} While specific disposal instructions for the deuterated form are not readily available, the procedures for Darunavir serve as a primary reference due to their chemical similarity.

Regulatory Framework

The disposal of pharmaceutical waste in the United States is primarily governed by the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA) and, for controlled substances, the Drug Enforcement Administration (DEA).^{[1][2][3][4]} Many states have their own, often more stringent, regulations.^[1] It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Based on available data, Darunavir is not expected to have a significant adverse environmental impact.^[5] However, proper disposal is still necessary to prevent environmental contamination.

Summary of Key Safety and Disposal Information

Aspect	Guideline	Source
Waste Classification	Likely non-hazardous pharmaceutical waste. However, consult your EHS department for a definitive classification.	[3]
Primary Disposal Method	Incineration at a licensed facility is the preferred method for pharmaceutical waste.[2]	[2]
Sewer Disposal	Do not flush Darunavir-d9 down the drain. The EPA's Subpart P rule prohibits the sewerage of hazardous waste pharmaceuticals by healthcare facilities.[2]	[2]
Personal Protective Equipment (PPE)	Wear appropriate PPE, including gloves, lab coat, and safety glasses, when handling Darunavir-d9.	[6]
Spill Management	In case of a spill, avoid generating dust. Moisten with a damp cloth or paper towel and place in a sealed container for disposal.	[6]

Step-by-Step Disposal Protocol for Darunavir-d9

This protocol outlines the recommended procedure for disposing of pure **Darunavir-d9** (solid) and solutions containing **Darunavir-d9**.

1. Waste Identification and Segregation:

- Solid Waste: Unused or expired pure **Darunavir-d9** should be collected in a clearly labeled, sealed container designated for "non-hazardous pharmaceutical waste" or as directed by your EHS department.
- Liquid Waste: Solutions of **Darunavir-d9** in organic solvents (e.g., DMSO, Methanol) should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless permitted by your institution's EHS guidelines.
- Contaminated Materials: Items such as pipette tips, vials, and gloves that are contaminated with **Darunavir-d9** should be placed in a designated solid waste container for pharmaceutical waste.

2. Waste Container Management:

- Ensure all waste containers are in good condition, compatible with the waste they hold, and are kept securely closed when not in use.
- Label all containers clearly with "**Darunavir-d9** Waste" and the name of the solvent if applicable. Include the date of initial waste accumulation.

3. Waste Storage:

- Store waste containers in a designated, secure area away from general laboratory traffic.
- Follow your institution's guidelines for the maximum accumulation time for pharmaceutical waste.

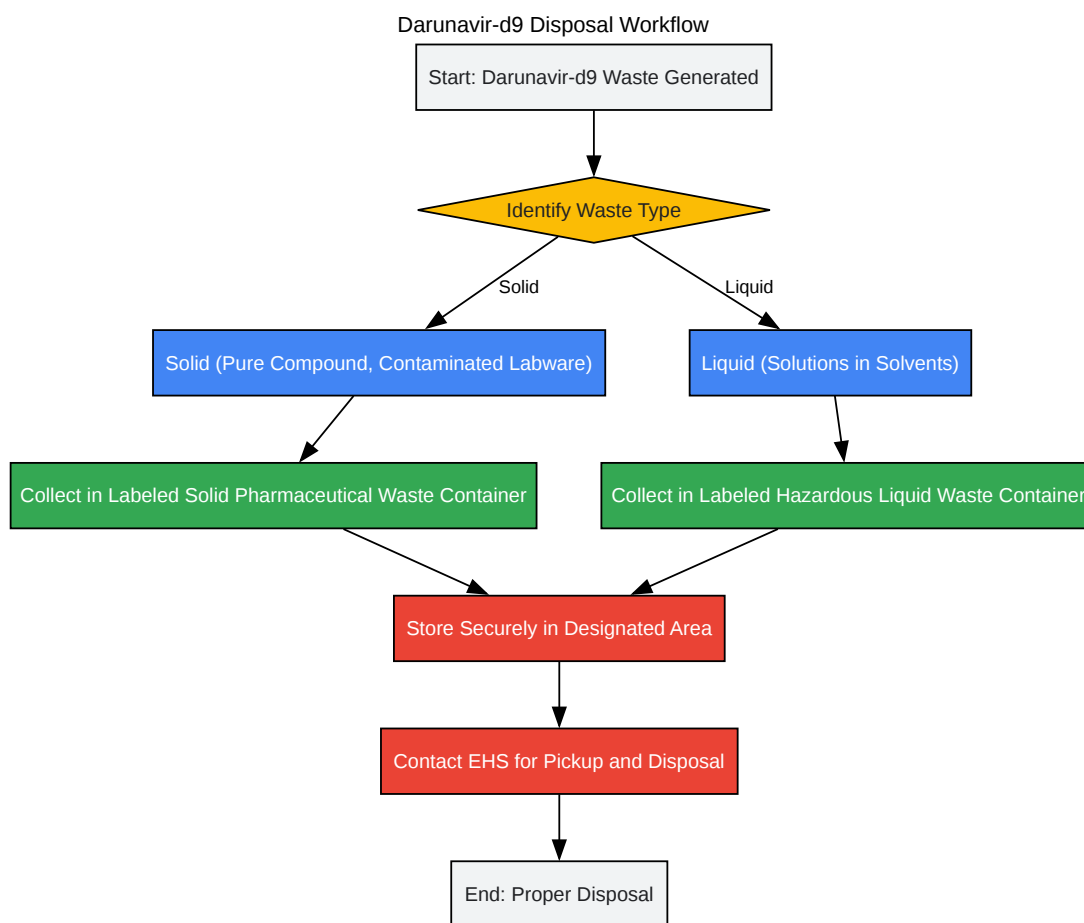
4. Disposal Arrangement:

- Contact your institution's EHS department to arrange for the pickup and disposal of the **Darunavir-d9** waste.
- Do not attempt to dispose of the waste through regular trash or by flushing it down the drain.

[\[7\]](#)[\[8\]](#)

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Darunavir-d9** waste in a laboratory setting.



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Caption: Logical flow for **Darunavir-d9** disposal.

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